

Application Note: Intraperitoneal Injection Protocol for N6-Cyclohexyladenosine (CHA) in Mice

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Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B1222039

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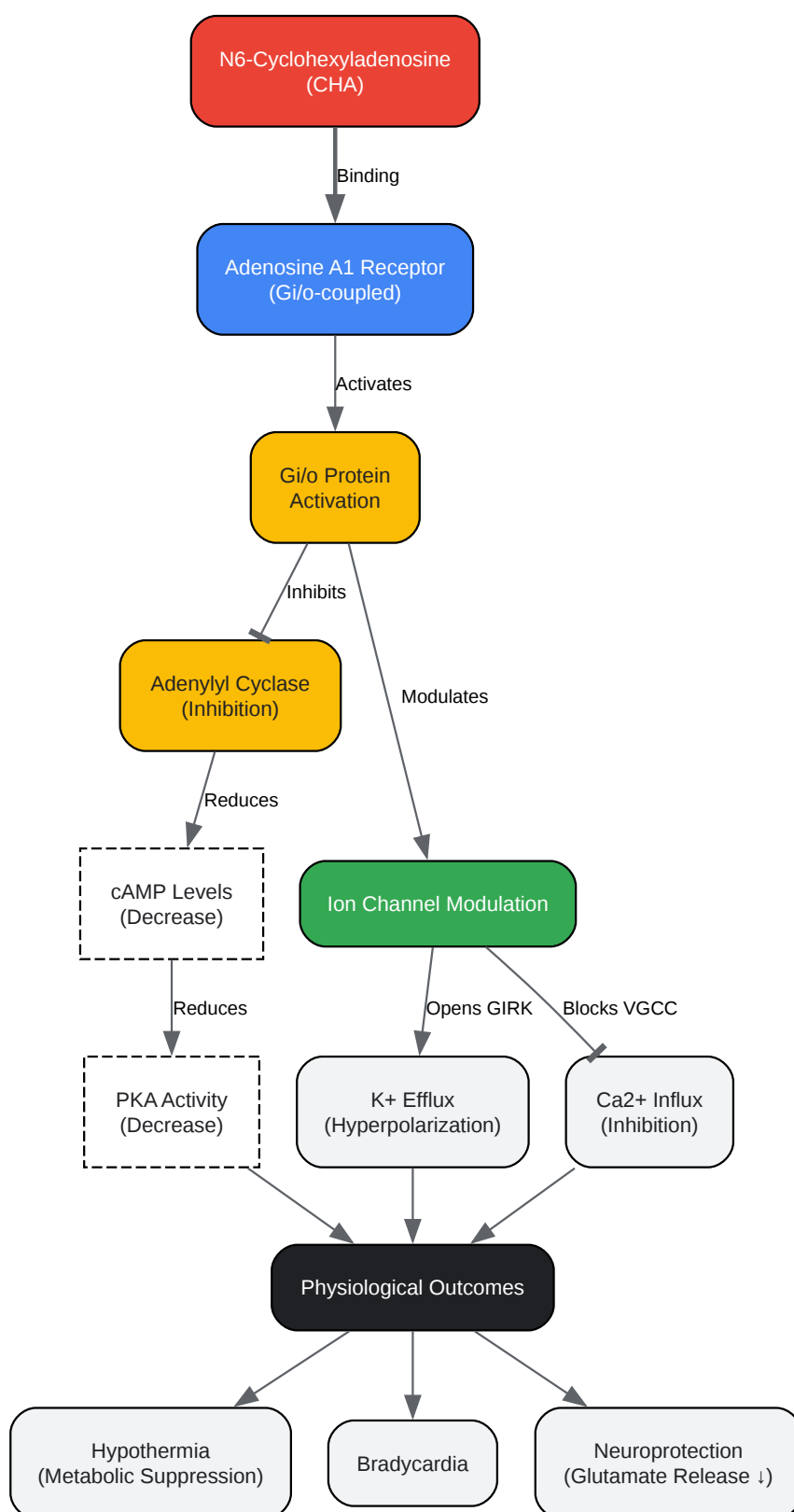
Introduction & Mechanism of Action

N6-Cyclohexyladenosine (CHA) is a potent, selective agonist of the Adenosine A1 Receptor (A1AR).^[1] Unlike non-selective agonists, CHA exhibits high affinity for A1AR over A2A, making it a critical tool for studying neuroprotection, regulated hypothermia (torpor), and cardiovascular dynamics.

Upon intraperitoneal (IP) administration, CHA crosses the blood-brain barrier and activates central A1 receptors. This triggers a G-protein coupled cascade that suppresses metabolic demand and neuronal excitability.

A1 Receptor Signaling Pathway

The following diagram illustrates the signal transduction pathway activated by CHA, highlighting the causality between receptor binding and physiological outcomes.



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Figure 1: Mechanism of Action. CHA activates A1AR, leading to Gi-mediated inhibition of cAMP and modulation of ion channels, resulting in metabolic and neuronal suppression.

Pre-Experimental Planning

Safety & Ethics

- **Compound Safety:** CHA is bioactive and potent. Wear PPE (gloves, lab coat, mask). Handle powder in a fume hood.
- **Animal Welfare:** CHA induces profound sedation and hypothermia. Thermoregulatory support is mandatory unless hypothermia is the experimental endpoint.
- **Controls:** A vehicle-matched control group is strictly required to rule out solvent toxicity (especially if using DMSO).

Dosage Guidelines

Dosing depends heavily on the experimental goal. High doses can cause respiratory depression.

Application	Recommended Dose (IP)	Expected Onset	Duration	Reference
Neuroprotection	0.1 – 1.0 mg/kg	15–20 min	2–4 hours	
Hypothermia Induction	1.0 – 5.0 mg/kg	10–15 min	4–6 hours	
Seizure Suppression	0.5 – 1.0 mg/kg	10–20 min	1–3 hours	
Hematopoietic Protection	~0.1 mg/kg (200 nmol/kg)	30 min	>24 hours	

Reagent Preparation Protocols

CHA is hydrophobic. Improper solubilization causes precipitation in the peritoneal cavity, leading to erratic absorption and inflammation.

Method A: The "Gold Standard" (Low Toxicity)

Recommended for: Metabolic studies, long-term dosing, or sensitive behavioral assays.

Vehicle: 2-Hydroxypropyl- β -cyclodextrin (HP- β -CD).

- Stock Preparation:
 - Prepare a 20% (w/v) solution of HP- β -CD in sterile saline (0.9% NaCl).
 - Weigh CHA powder.
 - Add CHA to the 20% HP- β -CD solution.
 - Sonicate at 40°C for 20–30 minutes until completely dissolved.
 - Result: A clear, aqueous solution stable at room temperature for 24h.

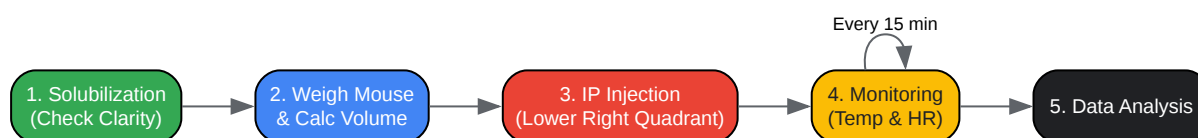
Method B: The "Standard" (DMSO-Based)

Recommended for: Acute terminal studies where solvent toxicity is less critical. Vehicle: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Primary Stock (200x): Dissolve CHA in 100% DMSO to a concentration of 20 mg/mL. Store at -20°C.
- Working Solution (Fresh):
 - Take 10 μ L of DMSO Stock.
 - Add 40 μ L PEG300.[\[2\]](#)[\[4\]](#) Vortex.
 - Add 5 μ L Tween-80.[\[2\]](#)[\[3\]](#) Vortex.
 - Add 45 μ L warm Saline. Vortex immediately.
 - Final Concentration: 2 mg/mL (adjust volumes for target dose).
 - Note: If precipitation occurs, sonicate warm. Do not inject cloudy suspensions.

Injection Protocol & Workflow

Experimental Workflow Diagram



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Figure 2: Step-by-step experimental workflow ensuring safety and data integrity.

Step-by-Step Procedure

- **Acclimatization:** Move mice to the procedure room 1 hour prior to reduce stress-induced hyperthermia.
- **Baseline Measurements:** Record baseline rectal temperature and heart rate (if possible).
- **Dose Calculation:**
 - Standard Injection Volume: 10 mL/kg (e.g., 0.25 mL for a 25g mouse).
 - Formula:
- **Restraint & Injection:**
 - Scruff the mouse firmly to expose the abdomen.
 - Tilt the mouse head-down (Trendelenburg position) to shift viscera away from the injection site.
 - Inject into the lower right quadrant of the abdomen using a 27G or 30G needle.
 - Critical: Aspirate slightly before injecting. If yellow fluid (urine) or blood appears, abort and discard needle.
- **Post-Injection Care:**

- Place mouse in a clean cage.
- Temperature Management: If studying hypothermia, maintain ambient temp at 22°C. If preventing hypothermia (e.g., for neuroprotection studies where temp is a confounder), place cage on a heating pad set to 37°C.

Post-Injection Monitoring & Troubleshooting[5]

Monitoring Parameters

- Sedation Score: 0 (Active) to 4 (Loss of Righting Reflex). CHA typically induces scores of 2–3 within 20 minutes.
- Core Temperature: Measure via rectal probe every 15–30 minutes. Expect a drop of 4–8°C at high doses (5 mg/kg) if unregulated.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation in Syringe	Hydrophobic crash	Use Method A (Cyclodextrin). If using Method B, ensure saline is warm and added last.
No Physiological Effect	Injection into gut/bladder	Review IP technique. Ensure "head-down" tilt. Verify stock concentration.
Excessive Mortality	Cardiovascular collapse	Reduce dose. Ensure ambient temperature is not <20°C. Check vehicle toxicity (DMSO %).
Inconsistent Data	Variable absorption	Fast mice for 2–4 hours pre-injection to reduce stomach volume interference.

References

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